

Elemental analysis standards for 3-Formyl-2-iodophenyl acetate

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Compound of Interest

Compound Name: 3-Formyl-2-iodophenyl acetate

CAS No.: 62672-59-7

Cat. No.: B14519091

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An In-Depth Comparative Guide to Elemental Analysis Standards for **3-Formyl-2-iodophenyl acetate**

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

The precise characterization of novel chemical entities is a cornerstone of pharmaceutical research and development. For a halogenated compound such as **3-Formyl-2-iodophenyl acetate**, accurate elemental analysis is not merely a procedural step but a fundamental requirement for verifying its empirical formula, assessing purity, and ensuring stoichiometric integrity. This guide provides a comprehensive comparison of validated analytical methodologies for the elemental analysis of this compound, with a specific focus on the quantification of iodine. We will delve into the foundational principles of classical and modern techniques, present detailed, field-tested protocols, and offer a decision-making framework to assist researchers in selecting the most appropriate method for their specific analytical needs, from early-stage discovery to rigorous quality control.

Introduction: The Critical Role of Elemental Analysis

In the landscape of drug development, every synthesized molecule must have its identity and purity unequivocally confirmed. Elemental analysis serves as the primary gatekeeper for this validation. For a complex organic molecule like **3-Formyl-2-iodophenyl acetate**, which contains carbon, hydrogen, oxygen, and a halogen (iodine), the percentage composition of each element is a unique chemical signature. Any deviation from the theoretical values can indicate the presence of impurities, residual solvents, or an incorrect molecular structure, all of which have profound implications for downstream applications, including pharmacological and toxicological assessments. The presence of iodine, a heavy halogen, introduces specific analytical challenges that necessitate specialized techniques beyond standard CHN (Carbon, Hydrogen, Nitrogen) analysis.

Theoretical Elemental Composition of 3-Formyl-2-iodophenyl acetate

Before any analysis can be performed, a theoretical benchmark must be established. This is calculated from the compound's molecular formula and the atomic weights of its constituent elements.

Molecular Formula: $C_9H_7IO_3$

Molecular Weight: 290.05 g/mol

The theoretical elemental composition, which serves as the gold standard for all subsequent measurements, is detailed in Table 3.1.

Element	Symbol	Atomic Weight (g/mol)	Moles in Molecule	Mass Contribution (g/mol)	Percentage (%)
Carbon	C	12.011	9	108.099	37.27%
Hydrogen	H	1.008	7	7.056	2.43%
Iodine	I	126.90	1	126.90	43.75%
Oxygen	O	15.999	3	47.997	16.55%

Methodologies for Halogen-Containing Organic Compounds

The analysis of halogenated organic compounds requires methodologies that can quantitatively convert the covalently bonded halogen into an ionic form that can be readily measured.^{[1][2]}

Here, we compare the principal techniques applicable to **3-Formyl-2-iodophenyl acetate**.

Foundational Technique: Oxygen Flask (Schöniger) Combustion

The oxygen flask method, first developed by Wolfgang Schöniger, is a long-established and reliable technique for the determination of halogens and sulfur in organic compounds.^[3] It is recognized by major pharmacopeias, including as the preparatory step in USP General Chapter <471>.^[4]

Principle: A weighed sample is wrapped in halide-free filter paper and combusted in a sealed, heavy-walled flask filled with pure oxygen. The organic matrix is destroyed, and the iodine is converted into water-soluble inorganic products (iodide and iodate). These products are trapped in an absorbing solution, which is then analyzed, typically via potentiometric titration.^[5]
^[6]

- Advantages: Cost-effective instrumentation, high accuracy when performed correctly, and a well-understood, robust procedure.
- Disadvantages: It is a manual, low-throughput method requiring significant analyst skill. Safety precautions are critical due to the use of a sealed flask under pressure during combustion.^[7]

Modern Approach: Combustion Ion Chromatography (CIC)

Combustion Ion Chromatography (CIC) represents a significant advancement, automating and refining the combustion process by coupling it with the powerful separation and detection capabilities of ion chromatography.

Principle: The sample is combusted in a high-temperature furnace within a continuous stream of oxygen. The resulting gases, containing the halogen as hydrogen iodide (HI) and elemental iodine (I₂), are passed through an absorbing solution (often containing hydrogen peroxide to ensure complete conversion to iodide). This solution is then automatically injected into an ion chromatograph, where the iodide is separated from other ions and quantified with high sensitivity and specificity.^{[8][9]}

- Advantages: High degree of automation, excellent sensitivity and selectivity, high sample throughput, and suitability for a wide range of sample matrices.
- Disadvantages: Higher initial capital investment for the instrumentation compared to the oxygen flask apparatus.

Complementary Techniques: CHN Analysis and ICP-MS

While the focus is on iodine, a complete elemental profile is necessary.

- CHN Analysis: Automated CHNS/O analyzers are used to determine the carbon and hydrogen content. These instruments use combustion to convert the sample to CO₂, H₂O, and other gases, which are then separated and quantified.^[10] This technique is complementary to the specific iodine determination methods.
- Inductively Coupled Plasma-Mass Spectrometry (ICP-MS): Techniques like ICP-MS are the modern standard for detecting trace elemental impurities, as outlined in USP chapters <232> and <233>.^{[11][12]} While ICP-MS offers unparalleled sensitivity, it is generally not the preferred method for assaying a major element that constitutes over 40% of the compound's mass. The sample would require massive dilution, which can introduce significant error. Its primary role in this context is to quantify potentially toxic elemental impurities (e.g., residual catalysts like palladium, lead, arsenic) as part of a comprehensive risk-based assessment during drug development.^{[13][14]}

Establishing Trustworthiness: Standards & Method Validation

The reliability of any analytical data hinges on proper calibration with certified standards and rigorous method validation.

Certified Reference Materials (CRMs)

To ensure accuracy and traceability to a recognized standard, the analytical system must be calibrated using a CRM. CRMs are produced by national metrology institutes like the National Institute of Standards and Technology (NIST) and come with a certificate specifying the property values and their uncertainties.[\[15\]](#)[\[16\]](#)

Certified Reference Material (CRM)	CAS Number	Use Case	Issuing Body
p-Iodobenzoic Acid	619-58-9	Primary standard for iodine determination in organic compounds. [3]	NIST
Potassium Bi-Iodate	13455-24-8	Inorganic standard for calibrating titration or IC systems. [3]	NIST

Method Validation according to ICH Q2(R1)

For use in a regulated pharmaceutical environment, any analytical method must be validated to prove it is fit for its intended purpose. The International Council for Harmonisation (ICH) guideline Q2(R1) provides a framework for this validation.[\[17\]](#)

Validation Parameter	Definition
Accuracy	The closeness of test results to the true (theoretical or accepted reference) value.
Precision	The degree of scatter between a series of measurements (evaluated as repeatability and intermediate precision).
Specificity	The ability to assess the analyte unequivocally in the presence of components that may be expected to be present.
Linearity	The ability to elicit test results that are directly proportional to the concentration of the analyte.
Range	The interval between the upper and lower concentrations of the analyte for which the method has been demonstrated to be precise, accurate, and linear.
Limit of Detection (LOD)	The lowest amount of analyte in a sample which can be detected but not necessarily quantitated as an exact value.
Limit of Quantitation (LOQ)	The lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy.

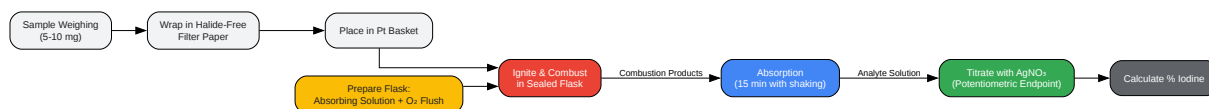
Detailed Experimental Protocols

The following protocols are presented as self-validating systems, incorporating quality control checks to ensure the integrity of the results.

Protocol 1: Iodine Determination by Oxygen Flask Combustion (USP <471> Method)

This protocol describes the sample preparation via combustion and subsequent analysis by potentiometric titration.

Experimental Workflow: Oxygen Flask Combustion



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Caption: Workflow for iodine determination via Oxygen Flask Combustion.

Step-by-Step Methodology:

- Apparatus Preparation: Use a 500 mL heavy-walled oxygen combustion flask with a platinum sample carrier fused to the stopper.[18] Ensure the flask is meticulously clean and free of any organic solvent residue.
- Sample Preparation: Accurately weigh 5-10 mg of **3-Formyl-2-iodophenyl acetate** onto a 4 cm square of halide-free ashless filter paper. Fold the paper to securely enclose the sample, leaving a fuse strip.
- Flask Charging: Add 20 mL of an absorbing solution (e.g., 1 M potassium hydroxide) to the combustion flask. Flush the flask thoroughly with a stream of pure oxygen for 2-3 minutes.
- Combustion: [CAUTION: This step must be performed behind a safety shield while wearing safety glasses.] Ignite the filter paper fuse and immediately plunge the stopper into the flask. Invert the flask to create a liquid seal around the stopper and hold it firmly in place.[4]
- Absorption: Once combustion is complete (the cloud of soot disappears), shake the flask vigorously for at least 10-15 minutes to ensure complete absorption of the combustion products.
- Titration Preparation: Carefully remove the stopper and rinse it, the platinum carrier, and the flask walls with deionized water, collecting all rinsings in a beaker. Add hydrazine sulfate to reduce any iodate formed to iodide. Acidify the solution with dilute nitric acid.

- Analysis: Titrate the resulting iodide solution with a standardized 0.01 M silver nitrate (AgNO_3) solution using a silver-silver chloride electrode system for potentiometric endpoint detection.
- Control: Perform a blank determination using a filter paper without the sample to correct for any background interference. Run a CRM (e.g., p-Iodobenzoic acid) to verify system accuracy.

Protocol 2: Iodine Determination by Combustion Ion Chromatography (CIC)

This protocol outlines the automated analysis of iodine.

Experimental Workflow: Combustion Ion Chromatography



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Caption: Automated workflow for iodine analysis using Combustion IC.

Step-by-Step Methodology:

- Instrumentation Setup: Configure the CIC system, consisting of a combustion furnace, an absorption module, and an ion chromatograph with an anion-exchange column and a suppressed conductivity detector.
- Calibration: Prepare a series of aqueous iodide standards (from a salt like potassium iodide) covering the expected concentration range (e.g., 0.5 to 20 mg/L). Analyze these to generate a calibration curve.
- Sample Preparation: Accurately weigh 1-5 mg of **3-Formyl-2-iodophenyl acetate** into a ceramic combustion boat.
- Analysis: Place the boat into the CIC autosampler. The system will automatically introduce the sample into the furnace for combustion at approximately 1000°C in an oxygen/argon

stream.

- **Absorption & Injection:** The combustion gases are bubbled through an absorbing solution (e.g., 100 mg/L H₂O₂) which is then automatically transferred to the IC injection loop.
- **Chromatography:** The sample is injected onto the column. A suitable eluent (e.g., potassium hydroxide gradient) is used to separate the iodide from other anions.
- **Quantification:** The area of the iodide peak is measured by the conductivity detector and the concentration is calculated against the calibration curve.
- **Control:** Periodically run a calibration verification standard and a CRM prepared in the same manner as the sample to ensure the system remains in a state of control.

Performance Comparison and Data Analysis

The choice of method often depends on a trade-off between performance, throughput, and cost.

Table 7.1: Qualitative Method Comparison

Parameter	Oxygen Flask Combustion	Combustion Ion Chromatography (CIC)
Principle	Manual Combustion & Titration	Automated Combustion & IC Separation
Primary Application	QC, Low-throughput Assay	R&D, High-throughput QC, Trace Analysis
Throughput	Low (~2-4 samples/hour)	High (>10 samples/hour)
Sensitivity	Milligram level	Microgram to Nanogram level
Specificity	Moderate (relies on titration)	Very High (chromatographic separation)
Automation	None	Fully automated
Analyst Skill	High	Moderate
Initial Cost	Low	High

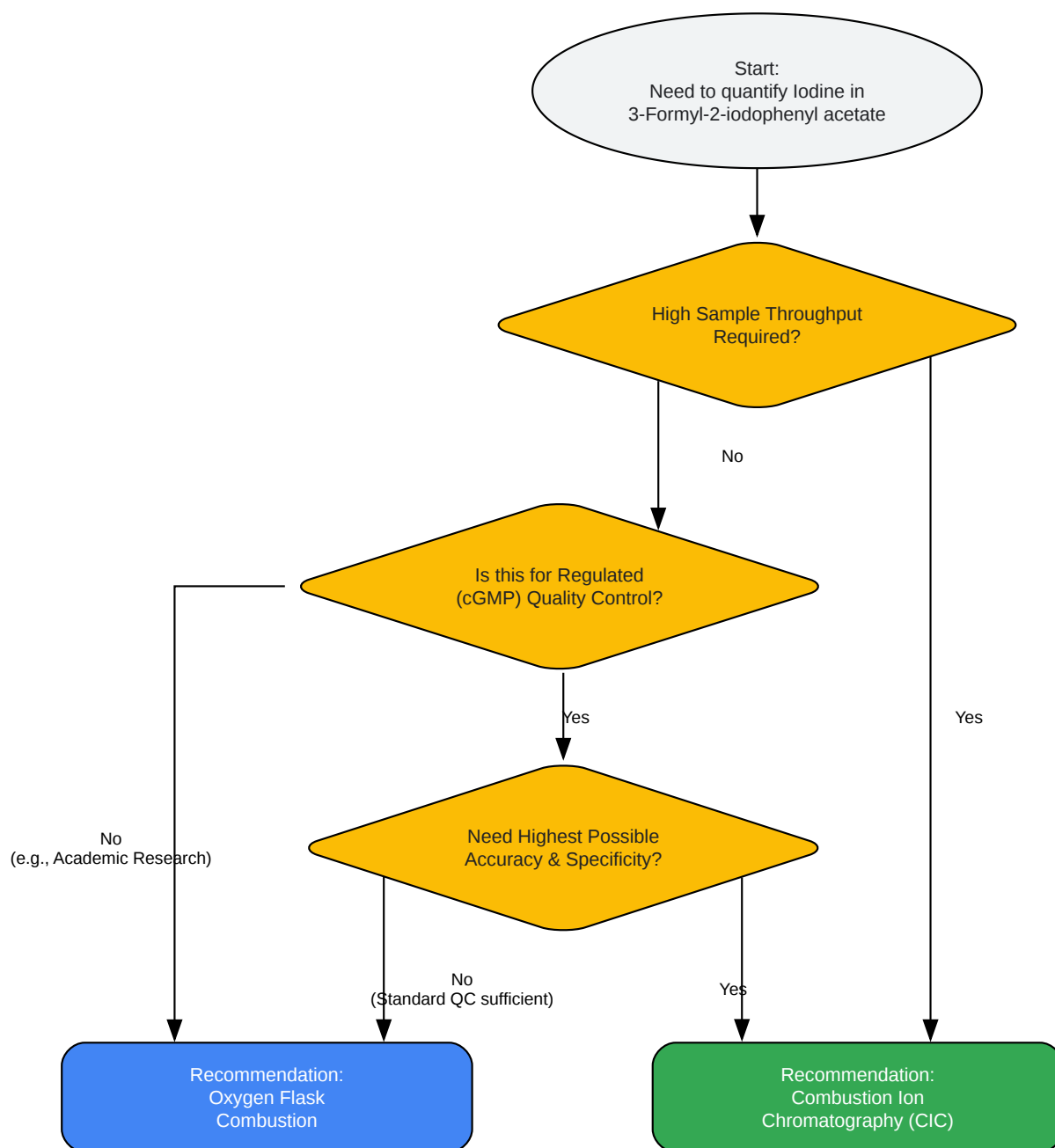
Table 7.2: Representative Validation Data (Hypothetical)

The following data represents typical performance that would be expected when validating these methods according to ICH guidelines.

Validation Parameter	Oxygen Flask Combustion	Combustion Ion Chromatography (CIC)	Acceptance Criteria
Accuracy (% Recovery)	98.5% - 101.2%	99.1% - 100.8%	98.0% - 102.0%
Precision (%RSD, n=6)	≤ 1.5%	≤ 0.8%	≤ 2.0%
Linearity (r ²)	N/A (single point assay)	≥ 0.999	≥ 0.995
LOQ (Iodine)	~50 µg	~0.1 µg	Method Dependent

Decision Framework for Method Selection

The optimal analytical strategy depends on the specific requirements of the task.



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Caption: Decision tree for selecting the appropriate analytical method.

Conclusion

Both Oxygen Flask Combustion and Combustion Ion Chromatography are valid and robust methods for determining the iodine content of **3-Formyl-2-iodophenyl acetate**.

- Oxygen Flask Combustion remains a viable, low-cost option for laboratories with low sample throughput or for educational purposes, provided it is performed by a skilled analyst and properly validated.
- Combustion Ion Chromatography is the superior choice for modern pharmaceutical development and quality control environments. Its high throughput, automation, superior sensitivity, and specificity provide more reliable data and are better suited for the rigorous demands of regulatory submission and high-volume testing.

Ultimately, the selection must be guided by a "fit-for-purpose" principle, where the chosen method is validated to meet the specific requirements for accuracy, precision, and throughput demanded by the analytical task at hand.

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